

Application Notes and Protocols for WAY-313201 in Dermal Papilla Cell Culture

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Compound of Interest

Compound Name: WAY-313201

Cat. No.: B2808122

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Introduction

WAY-313201 (also known as WAY-316606) is a potent inhibitor of Secreted Frizzled-Related Protein 1 (SFRP1), a known antagonist of the Wnt/ β -catenin signaling pathway.^{[1][2]} In the context of hair follicle biology, the dermal papilla, a specialized mesenchymal cell population at the base of the hair follicle, plays a crucial role in regulating hair growth cycles.^{[3][4]} The Wnt/ β -catenin pathway is a key regulator of hair follicle development and regeneration.^{[5][6]} By inhibiting SFRP1, **WAY-313201** effectively enhances Wnt/ β -catenin signaling in dermal papilla cells, leading to the promotion of hair growth. These application notes provide a detailed protocol for the culture of human dermal papilla cells and the application of **WAY-313201** to study its effects on this critical cell type.

Quantitative Data Summary

The following tables summarize the quantitative effects of **WAY-313201** (WAY-316606) on human hair follicle organ cultures, which provide a strong indication of its activity on the embedded dermal papilla cells.

Table 1: Effect of WAY-316606 on Hair Shaft Elongation

Treatment Group	Concentration	Duration	Mean Hair Shaft Elongation (mm)	Fold Change vs. Control
Vehicle Control (0.02% DMSO)	N/A	6 days	~0.8	1.0
WAY-316606	2 μ M	6 days	~1.1	~1.38
Data extracted from Hawkshaw et al., 2018.[1]				

Table 2: Effect of WAY-316606 on Wnt Target Gene Expression in Hair Follicles

Target Gene	Treatment Group	Concentration	Duration	Fold Change in mRNA Expression vs. Control
AXIN2	WAY-316606	2 μ M	24 hours	Significant Increase
LEF1	WAY-316606	2 μ M	24 hours	Significant Increase
Data extracted from Hawkshaw et al., 2018.[1]				

Experimental Protocols

Protocol 1: Isolation and Culture of Human Dermal Papilla Cells

This protocol describes the micro-dissection and explant culture method for isolating human dermal papilla cells from hair follicles.

Materials:

- Human scalp tissue
- Dulbecco's Modified Eagle Medium (DMEM)
- Fetal Bovine Serum (FBS)
- Penicillin-Streptomycin (or Antibiotic-Antimycotic solution)
- Sterile Phosphate-Buffered Saline (PBS)
- 0.05% Trypsin-EDTA
- Sterile dissecting tools (forceps, scalpels, needles)
- Petri dishes (35 mm and 100 mm)
- Serological pipettes
- Centrifuge tubes (15 mL and 50 mL)
- Incubator (37°C, 5% CO₂)
- Inverted microscope

Procedure:

- Tissue Preparation:
 - Obtain human scalp tissue in accordance with ethical guidelines.
 - Wash the tissue multiple times with sterile PBS containing antibiotics.
 - Isolate individual hair follicles from the subcutaneous fat using sterile dissecting tools.
- Dermal Papilla Isolation (Micro-dissection):
 - Under a dissecting microscope, transect the hair follicle bulb.

- Invert the epithelial portion of the bulb to expose the dermal papilla.
- Carefully dissect the dermal papilla from the surrounding dermal sheath and epithelial cells.[\[1\]](#)
- Explant Culture:
 - Place the isolated dermal papillae into a 35 mm petri dish containing DMEM supplemented with 20% FBS and 1% Penicillin-Streptomycin.
 - Make small scratches on the surface of the petri dish to help the papillae adhere.
 - Incubate at 37°C and 5% CO₂. Do not disturb the plates for the first 10 days to allow for cell migration and outgrowth from the explants.[\[1\]](#)
- Cell Culture and Maintenance:
 - Once cells have migrated out from the explant and formed a monolayer, the culture medium can be changed to DMEM with 10% FBS and 1% Penicillin-Streptomycin.
 - Change the medium every 2-3 days.
- Subculturing (Passaging):
 - When the cells reach 80-90% confluency, aspirate the medium and wash the cells with sterile PBS.
 - Add a minimal volume of 0.05% Trypsin-EDTA to cover the cell monolayer and incubate for 3-5 minutes at 37°C until the cells detach.
 - Neutralize the trypsin with DMEM containing 10% FBS.
 - Collect the cell suspension and centrifuge at 200 x g for 5 minutes.
 - Resuspend the cell pellet in fresh culture medium and re-plate at a 1:2 or 1:3 ratio.

Protocol 2: Treatment of Dermal Papilla Cells with WAY-313201

This protocol outlines the procedure for treating cultured dermal papilla cells with **WAY-313201** to assess its biological effects.

Materials:

- Cultured human dermal papilla cells (passage 2-5)
- **WAY-313201** (WAY-316606)
- Dimethyl sulfoxide (DMSO)
- Dermal papilla cell culture medium (DMEM, 10% FBS, 1% Penicillin-Streptomycin)
- Multi-well plates (6-well, 24-well, or 96-well, depending on the assay)

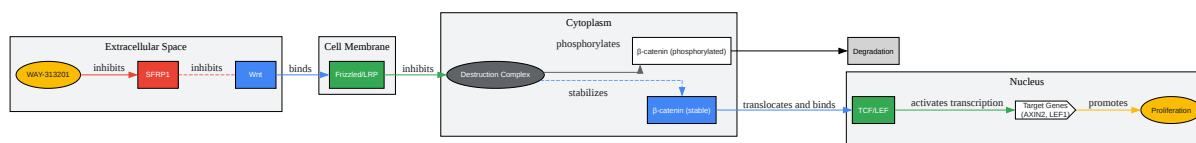
Procedure:

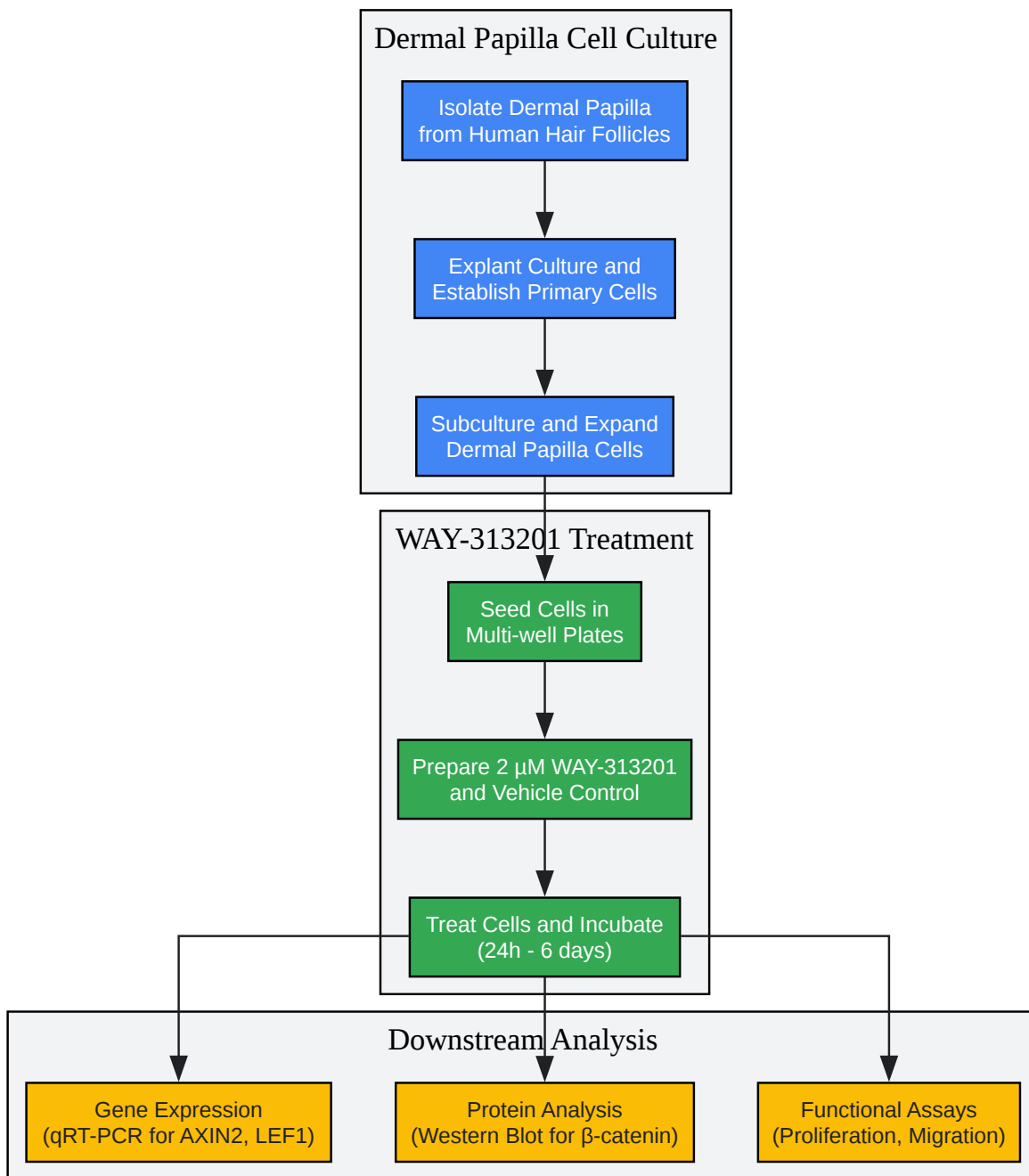
- Preparation of **WAY-313201** Stock Solution:
 - Prepare a 10 mM stock solution of **WAY-313201** in DMSO.[\[1\]](#) For example, dissolve 10 mg of **WAY-313201** in 2.23 mL of DMSO.
 - Store the stock solution at -20°C in small aliquots to avoid repeated freeze-thaw cycles.
- Cell Seeding:
 - Trypsinize and count the dermal papilla cells.
 - Seed the cells into the appropriate multi-well plates at a desired density. Allow the cells to adhere and grow for 24 hours before treatment.
- Treatment with **WAY-313201**:
 - Prepare a working solution of **WAY-313201** in the culture medium. A final concentration of 2 μ M has been shown to be effective.[\[1\]](#)
 - To prepare a 2 μ M working solution from a 10 mM stock, perform a serial dilution. For example, dilute the 10 mM stock 1:5000 in the culture medium.

- Prepare a vehicle control medium containing the same final concentration of DMSO (e.g., 0.02%) as the **WAY-313201**-treated wells.[\[1\]](#)
- Aspirate the old medium from the cells and replace it with the medium containing either **WAY-313201** or the vehicle control.
- Incubation and Analysis:
 - Incubate the cells for the desired period depending on the downstream analysis:
 - Gene Expression Analysis (qRT-PCR): 24 hours.[\[1\]](#)
 - Protein Analysis (Western Blot, Immunofluorescence): 48 hours.[\[1\]](#)
 - Proliferation Assays (e.g., MTT, BrdU): 24-72 hours.
 - Functional Assays: Up to 6 days.[\[1\]](#)
 - Proceed with the relevant downstream assays to analyze the effects of **WAY-313201** on dermal papilla cell function.

Visualizations

Signaling Pathway of WAY-313201 in Dermal Papilla Cells





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References

- 1. Methods for the isolation and 3D culture of dermal papilla cells from human hair follicles - PMC [pmc.ncbi.nlm.nih.gov]
- 2. researchgate.net [researchgate.net]
- 3. Biological characterization of cultured dermal papilla cells and hair follicle regeneration in vitro and in vivo - PubMed [pubmed.ncbi.nlm.nih.gov]
- 4. mednexus.org [mednexus.org]
- 5. promocell.com [promocell.com]
- 6. Establishment and characterization of five immortalized human scalp dermal papilla cell lines - PubMed [pubmed.ncbi.nlm.nih.gov]
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